

Efficiency Showdown: 2D vs. 3D Perovskites with tBABr Additive

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Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

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A comprehensive comparison for researchers and scientists in solar cell technology.

The quest for highly efficient and stable perovskite solar cells has led to innovative strategies in materials engineering. Among these, the use of dimensional engineering—transitioning from purely three-dimensional (3D) to two-dimensional (2D) or mixed-dimensional perovskite structures—has garnered significant attention. A key player in this field is tetrabutylammonium bromide (tBABr), a bulky organic salt that profoundly influences the structure, efficiency, and stability of perovskite solar cells. This guide provides an objective comparison of the performance of 2D and 3D perovskites when tBABr is incorporated, supported by experimental data and detailed protocols.

The Role of tBABr: A Dimensionality Modulator

Tetrabutylammonium bromide (tBABr) serves as a crucial additive that can dictate the dimensionality of the perovskite crystal structure. In conventional 3D perovskites (with the general formula AMX_3), the introduction of bulky organic cations like tetrabutylammonium (TBA^+) disrupts the continuous corner-sharing octahedral network. This leads to the formation

of 2D layered structures, often with a Ruddlesden-Popper or Dion-Jacobson phase, where inorganic perovskite layers are separated by organic TBA⁺ spacers.

When tBABr is added to a 3D perovskite precursor solution, it often results in the spontaneous formation of a 2D/3D mixed-dimensional heterostructure. In this configuration, a thin layer of 2D perovskite typically forms on top of the bulk 3D perovskite film. This 2D capping layer has been shown to passivate surface defects, enhance moisture resistance, and improve the overall stability of the solar cell device.

Performance Comparison: 2D vs. 3D Perovskites with tBABr

A direct comparison of the performance of a purely 2D perovskite solar cell using tBABr as the sole bulky organic cation versus a 3D perovskite solar cell with tBABr as an additive reveals a trade-off between efficiency and stability. The majority of current research focuses on the synergistic benefits of 2D/3D heterostructures rather than purely 2D tBABr-based devices, as the latter generally exhibit lower power conversion efficiencies.

The data presented below is a compilation from various studies to provide a comparative overview. It is important to note that performance metrics can vary significantly based on the specific perovskite composition, device architecture, and fabrication conditions.

Table 1: Quantitative Performance Comparison of Perovskite Solar Cells with tBABr

Parameter	3D Perovskite (Control)	3D Perovskite + tBABr Additive (2D/3D Heterostructure)	Pure 2D Perovskite (with Bulky Organic Cation)
Power Conversion Efficiency (PCE)	~18-20%	~20-23% [1]	~2-5%
Open-Circuit Voltage (VOC)	~1.05-1.10 V	~1.10-1.17 V [1]	~1.15-1.25 V
Short-Circuit Current Density (JSC)	~22-24 mA/cm ²	~22-25 mA/cm ² [1]	~4-8 mA/cm ²
Fill Factor (FF)	~75-80%	~78-82%	~60-70%
Moisture Stability (T ₈₀ in ambient air)	< 500 hours	> 1000 hours	> 2000 hours
Thermal Stability (T ₈₀ at 85°C)	< 200 hours	> 500 hours	> 1000 hours

Note: The values for "Pure 2D Perovskite" are representative of typical performance for perovskites with large bulky organic cations, as specific data for purely tBABr-based 2D solar cells is limited in the literature due to their lower efficiencies.

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are generalized experimental protocols for the fabrication of 3D perovskite solar cells with a tBABr additive (leading to a 2D/3D heterostructure) and a representative protocol for a purely 2D perovskite solar cell.

Protocol 1: Fabrication of 3D Perovskite Solar Cells with tBABr Additive (2D/3D Heterostructure)

This protocol describes a common method for creating a 2D/3D perovskite heterostructure by incorporating tBABr into the perovskite precursor solution.

- Substrate Preparation:
 - Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - The substrates are then treated with UV-Ozone for 20 minutes to remove any organic residues and improve the wettability.
- Electron Transport Layer (ETL) Deposition:
 - A compact layer of TiO_2 is deposited on the FTO substrate by spin-coating a precursor solution (e.g., titanium diisopropoxide bis(acetylacetonate) in 1-butanol) at 3000 rpm for 30 seconds, followed by annealing at 500°C for 1 hour.
 - A mesoporous TiO_2 layer is then deposited by spin-coating a TiO_2 paste (e.g., Dyesol 18NR-T) diluted in ethanol at 5000 rpm for 30 seconds, followed by sintering at 500°C for 30 minutes.
- Perovskite Precursor Solution Preparation:
 - A typical 3D perovskite precursor solution is prepared by dissolving FAI (Formamidinium Iodide), PbI_2 , MABr (Methylammonium Bromide), and PbBr_2 in a mixed solvent of DMF (Dimethylformamide) and DMSO (Dimethyl sulfoxide).
 - To this solution, a specific molar concentration of tBABr is added and stirred until fully dissolved. The optimal concentration of tBABr needs to be determined experimentally, but it is typically in the range of 1-5 mol%.
- Perovskite Film Deposition:
 - The perovskite precursor solution containing tBABr is spin-coated onto the mesoporous TiO_2 layer in a two-step program (e.g., 1000 rpm for 10 seconds and then 5000 rpm for 30 seconds).
 - During the second step, an anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce rapid crystallization.

- The film is then annealed at 100-150°C for 10-30 minutes to form the 2D/3D perovskite structure.
- Hole Transport Layer (HTL) Deposition:
 - A solution of Spiro-OMeTAD is prepared in chlorobenzene with additives such as Li-TFSI and tBP (tert-butylpyridine).
 - The HTL solution is spin-coated onto the perovskite layer at 4000 rpm for 30 seconds.
- Electrode Deposition:
 - Finally, a gold or silver electrode (80-100 nm) is deposited on top of the HTL by thermal evaporation.

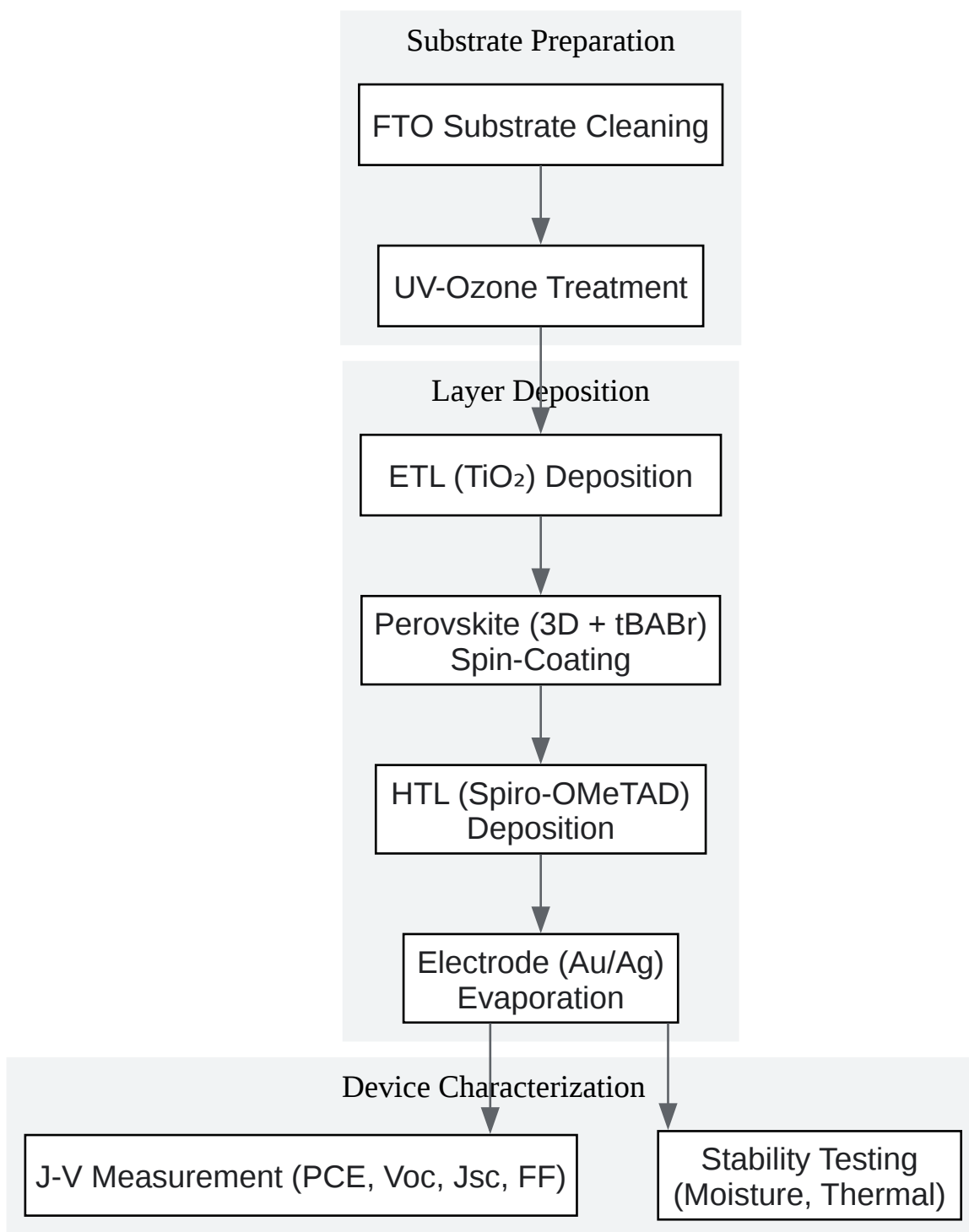
Protocol 2: Fabrication of a Pure 2D Ruddlesden-Popper Perovskite Solar Cell

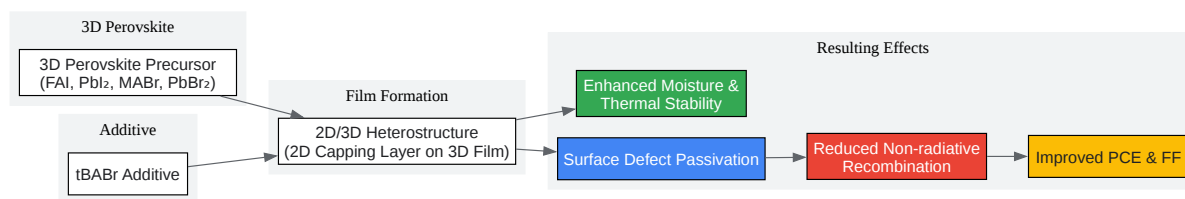
This protocol outlines the fabrication of a solar cell using a purely 2D perovskite, for instance, $(\text{BA})_2(\text{MA})_3\text{Pb}_4\text{I}_{13}$, where Butylammonium (BA^+) acts as the bulky spacer cation.

- Substrate and ETL Preparation: Follow steps 1 and 2 from Protocol 1.
- 2D Perovskite Precursor Solution Preparation:
 - A stoichiometric mixture of the organic and inorganic components is dissolved in a suitable solvent. For $(\text{BA})_2(\text{MA})_3\text{Pb}_4\text{I}_{13}$, this would involve dissolving BAI (Butylammonium Iodide), MAI (Methylammonium Iodide), and PbI_2 in a 2:3:4 molar ratio in a solvent like DMF or a mixture of DMF and DMSO.
- 2D Perovskite Film Deposition:
 - The 2D perovskite precursor solution is spin-coated onto the ETL. The spin-coating parameters and annealing temperature and time are critical for achieving a high-quality film and need to be optimized. Typically, a lower annealing temperature (e.g., 100°C) is used compared to 3D perovskites.
- HTL and Electrode Deposition: Follow steps 5 and 6 from Protocol 1.

Visualizing the Mechanisms and Workflows

To better understand the underlying principles and experimental processes, the following diagrams are provided.





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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